

An In-depth Technical Guide to Anthragallol 1,2-dimethyl ether

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Compound of Interest

Compound Name: Anthragallol 1,2-dimethyl ether

CAS No.: 10383-62-7

Cat. No.: B1649273

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Anthragallol 1,2-dimethyl ether**, a naturally occurring anthraquinone derivative. The document details its discovery, history, chemical properties, and a plausible synthetic pathway, drawing from available scientific literature.

Introduction and Discovery

Anthragallol 1,2-dimethyl ether, systematically named 3-Hydroxy-1,2-dimethoxyanthracene-9,10-dione, is a derivative of Anthragallol (1,2,3-Trihydroxyanthraquinone). Its discovery is relatively recent, with the first definitive isolation and structural elucidation reported in 2009 by Yong-Jun Xu, Xiao-Xi Yang, and Hong-Bin Zhao. The compound was isolated from the roots of *Morinda officinalis*, a plant used in traditional Chinese medicine.^[1] Prior to this, while numerous anthraquinones had been identified from *Morinda* species, the specific 1,2-dimethyl ether of Anthragallol was not explicitly documented in comprehensive reviews of the plant's constituents.^{[2][3]} This suggests that its identification was aided by modern analytical techniques.

Chemical and Physical Properties

A summary of the known quantitative data for **Anthragallool 1,2-dimethyl ether** is presented in the table below. This data is primarily derived from its crystallographic analysis and isolation studies.

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₂ O ₅	[1]
Molecular Weight	284.26 g/mol	[1]
Crystal System	Monoclinic	[1]
Space Group	P2 ₁ /c	[1]
Melting Point	Not reported	
Solubility	Soluble in methanol	[1]

Experimental Protocols

Isolation from *Morinda officinalis*

The isolation of **Anthragallool 1,2-dimethyl ether**, as described by Xu et al. (2009), involves the following general steps.[1] It is important to note that the original publication should be consulted for precise details.

Experimental Workflow for Isolation



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Caption: General workflow for the isolation of **Anthragallool 1,2-dimethyl ether**.

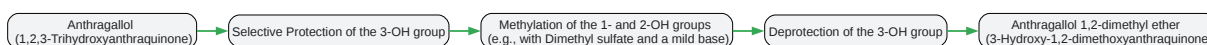
- Extraction: The dried and powdered roots of *Morinda officinalis* are extracted with a suitable organic solvent, such as chloroform or ethanol, to obtain a crude extract.[2][3]

- **Concentration:** The solvent from the crude extract is removed under reduced pressure to yield a concentrated residue.
- **Chromatographic Separation:** The residue is subjected to column chromatography over silica gel, eluting with a gradient of solvents of increasing polarity.
- **Purification:** Fractions containing the target compound are further purified using techniques like preparative thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) to yield pure **Anthragallol 1,2-dimethyl ether**.
- **Characterization:** The structure of the isolated compound is confirmed by spectroscopic methods, including ^1H NMR, ^{13}C NMR, mass spectrometry, and single-crystal X-ray diffraction.^[1]

Plausible Synthetic Pathway

A specific, detailed synthetic protocol for **Anthragallol 1,2-dimethyl ether** is not readily available in the current literature. However, a plausible route can be devised based on the principles of selective methylation of polyhydroxyanthraquinones. The key challenge lies in the selective methylation of the hydroxyl groups at positions 1 and 2, while leaving the hydroxyl group at position 3 unprotected. This can be conceptually achieved through a protection-methylation-deprotection strategy.

Proposed Synthetic Pathway



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Caption: A proposed synthetic pathway for **Anthragallol 1,2-dimethyl ether**.

- **Selective Protection:** The hydroxyl group at the 3-position of Anthragallol could be selectively protected. This might be achievable due to the different acidities and steric environments of the three hydroxyl groups. A suitable protecting group would be one that is stable under

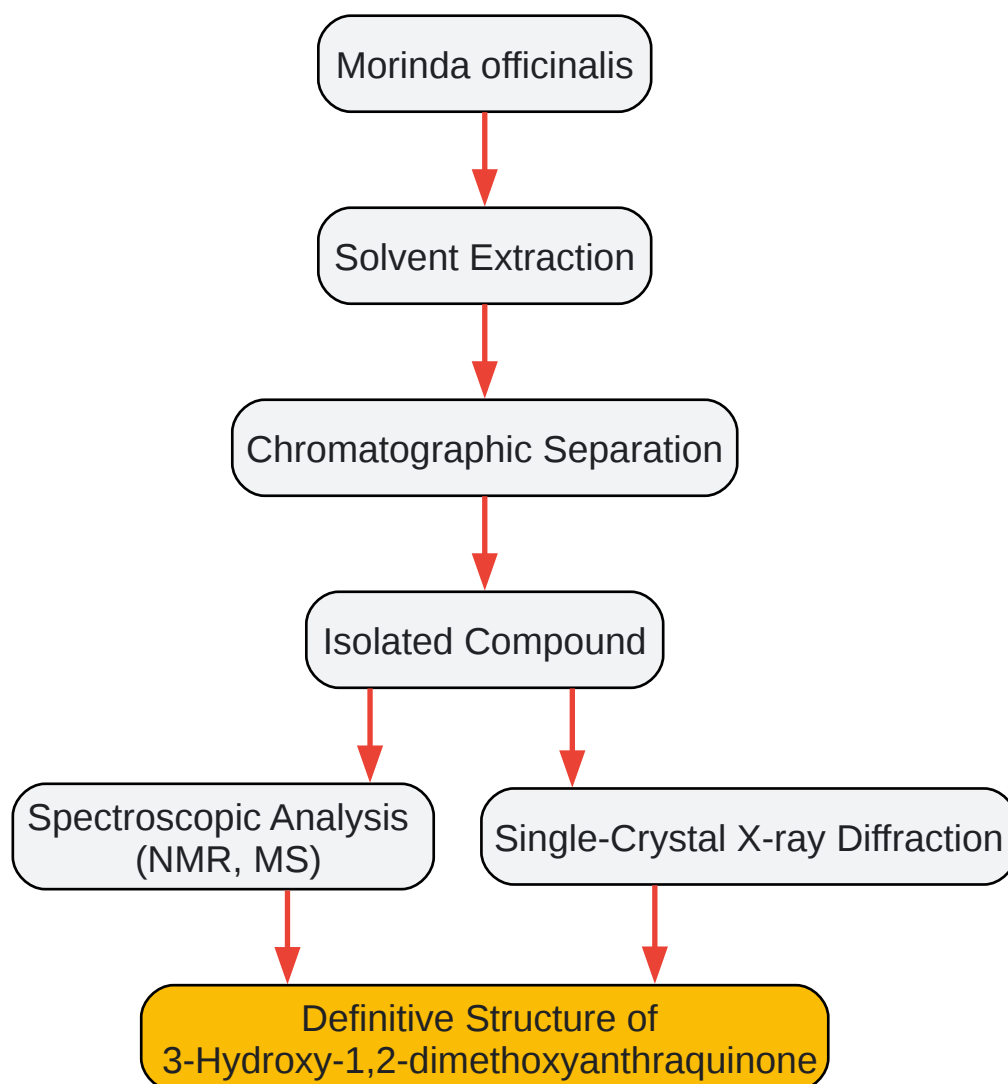
methylation conditions and can be removed without affecting the newly formed methyl ethers.

- **Methylation:** The protected Anthragallol would then be treated with a methylating agent, such as dimethyl sulfate or methyl iodide, in the presence of a mild base (e.g., potassium carbonate). This step would methylate the free hydroxyl groups at the 1 and 2 positions.
- **Deprotection:** The final step would involve the removal of the protecting group from the 3-position to yield the desired **Anthragallol 1,2-dimethyl ether**. The choice of deprotection conditions would depend on the protecting group used.

Signaling Pathways and Logical Relationships

The primary significance of **Anthragallol 1,2-dimethyl ether** currently lies in its status as a natural product. Its biological activity and role in signaling pathways have not yet been extensively studied. However, many anthraquinone derivatives are known to exhibit a range of biological activities, often related to their ability to intercalate with DNA, generate reactive oxygen species, or inhibit key enzymes. Future research may explore these avenues for **Anthragallol 1,2-dimethyl ether**.

Logical Relationship of Identification



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Caption: The logical workflow for the identification of **Anthragallol 1,2-dimethyl ether**.

Conclusion and Future Directions

Anthragallol 1,2-dimethyl ether is a structurally interesting natural product whose formal discovery and characterization are relatively recent. While its isolation from *Morinda officinalis* has been documented, its biological activities and potential applications in drug development remain largely unexplored. The plausible synthetic pathway outlined in this guide provides a starting point for its chemical synthesis, which would enable more detailed biological evaluation. Future research should focus on developing an efficient synthesis, exploring its pharmacological profile, and investigating its potential roles in relevant signaling pathways.

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